

Technical Support Center: The $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ Reaction

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Compound of Interest

Compound Name: Antimony-124

Cat. No.: B086526

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the yield of the $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ reaction. Content is presented in a question-and-answer format to directly address specific issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ reaction?

A1: The $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ reaction is a nuclear process where a stable isotope of antimony, ^{123}Sb , captures a neutron (n). This capture results in the formation of the radioactive isotope ^{124}Sb and the emission of gamma rays (γ).

Q2: What are the primary applications of the ^{124}Sb produced from this reaction?

A2: ^{124}Sb is widely used as a gamma ray source. A significant application is in combination with beryllium to create an antimony-beryllium (Sb-Be) photoneutron source.^{[1][2][3]} These sources provide nearly monoenergetic neutrons, which are valuable in various fields, including reactor startup, nuclear physics experiments, and potentially in medical applications like Boron Neutron Capture Therapy (BNCT).^{[3][4]}

Q3: What is the half-life of ^{124}Sb ?

A3: The half-life of ^{124}Sb is approximately 60.20 to 60.3 days.^{[1][5][6][7]}

Q4: What are the main gamma energies emitted during the decay of ^{124}Sb ?

A4: ^{124}Sb decays to ^{124}Te , emitting several gamma rays. The most prominent energies used in applications like Sb-Be sources are 1691 keV and 2091 keV.[\[1\]](#)[\[2\]](#)

Q5: What is the neutron capture cross-section for the $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ reaction?

A5: The cross-section, which represents the probability of the reaction occurring, is highly dependent on the energy of the incident neutrons. For thermal neutrons, the cross-section is approximately 3.88 barns.[\[5\]](#) For fast neutrons in the 1-2 MeV range, the cross-section is significantly lower.[\[8\]](#)

Troubleshooting Guide

Q1: My final ^{124}Sb yield is consistently lower than theoretical calculations. What are the potential causes?

A1: Several factors could contribute to a lower-than-expected yield. These include:

- **Inaccurate Neutron Flux Value:** The neutron flux at the sample position may be lower than estimated. It is crucial to accurately measure the neutron flux, for instance by using a flux monitor.[\[8\]](#)
- **Neutron Self-Shielding:** If your antimony target is too thick, the outer layers can absorb neutrons, reducing the flux that reaches the inner parts of the sample. This "self-shielding" effect lowers the overall activation rate. It is recommended that the antimony target not be much thicker than 1 or 2 cm to avoid this.[\[9\]](#)
- **Target Impurities:** Impurities in the antimony target can absorb neutrons, leading to the production of unwanted isotopes and reducing the neutron availability for the $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ reaction. High-purity antimony or antimony trioxide should be used.[\[10\]](#)
- **Irradiation Time:** The production of ^{124}Sb follows a saturation curve. If the irradiation time is too short relative to the 60.2-day half-life, the maximum possible activity will not be reached.

Q2: How can I optimize the neutron irradiation process to maximize ^{124}Sb production?

A2: To maximize production, you should:

- Use a High-Flux Neutron Source: Nuclear reactors are ideal for producing high activities of ^{124}Sb because they provide a very high flux of thermal neutrons.[\[11\]](#)
- Optimize Irradiation Time: The activity of ^{124}Sb will build up during irradiation and approach a saturation point. The optimal time depends on the neutron flux and the desired activity, but longer irradiation times (approaching several half-lives) will yield higher activities.
- Consider Target Geometry: As mentioned, use a target thickness that minimizes self-shielding.[\[9\]](#) For Sb-Be sources, a common design involves surrounding antimony rods with beryllium to maximize the path for gamma absorption and subsequent photoneutron production.[\[9\]](#)

Q3: I am observing unexpected radioactive isotopes in my irradiated sample. Why?

A3: The presence of other radioisotopes can be due to:

- Natural Isotopic Composition: Natural antimony consists of two stable isotopes: ^{121}Sb (57.36%) and ^{123}Sb (42.64%).[\[12\]](#) Neutron capture on ^{121}Sb will produce ^{122}Sb .
- Competing Reactions: Depending on the neutron energy, other reactions like (n,2n) or (n,p) can occur, although these typically require higher energy neutrons and have different cross-sections.[\[3\]](#)
- Target Impurities: As noted, impurities in the target material can become activated, leading to a range of unexpected radionuclides.

Quantitative Data Summary

Table 1: Nuclear Data for the $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ Reaction & ^{124}Sb Decay

Parameter	Value	Reference
Natural Abundance of ^{123}Sb	42.64%	[12]
Thermal Neutron Capture Cross-Section (σ)	3.88 ± 0.12 barns	[5]
Half-life ($T_{1/2}$) of ^{124}Sb	60.208 ± 0.011 days	[5]
Q-value	2904.3 ± 1.5 keV	[5]
Major Gamma Emission Energies	1691 keV, 2091 keV	[1][2]

Table 2: Comparison of Neutron Sources for ^{124}Sb Production

Neutron Source	Typical Neutron Energy	Typical Flux ($\text{n}/\text{cm}^2\cdot\text{s}$)	Advantages	Disadvantages
Nuclear Reactor	Thermal (~ 0.025 eV)	$> 10^{12}$	Very high flux, large volume irradiation	Requires reactor access, complex logistics
Accelerator (e.g., $^7\text{Li}(p,n)$)	Quasi-monoenergetic (keV-MeV)	Variable, typically $< 10^9$	Controllable energy, pulsed beams possible	Lower flux than reactors, smaller irradiation volume
Sb-Be Photoneutron Source	Nearly monoenergetic (~ 24 keV)	Depends on ^{124}Sb activity (e.g., ~ 5.4 $\text{n}/\text{cm}^2\cdot\text{s}$ for 1 GBq)[11]	Portable, stable neutron energy	Requires prior ^{124}Sb activation, high gamma background

Experimental Protocols & Visualizations

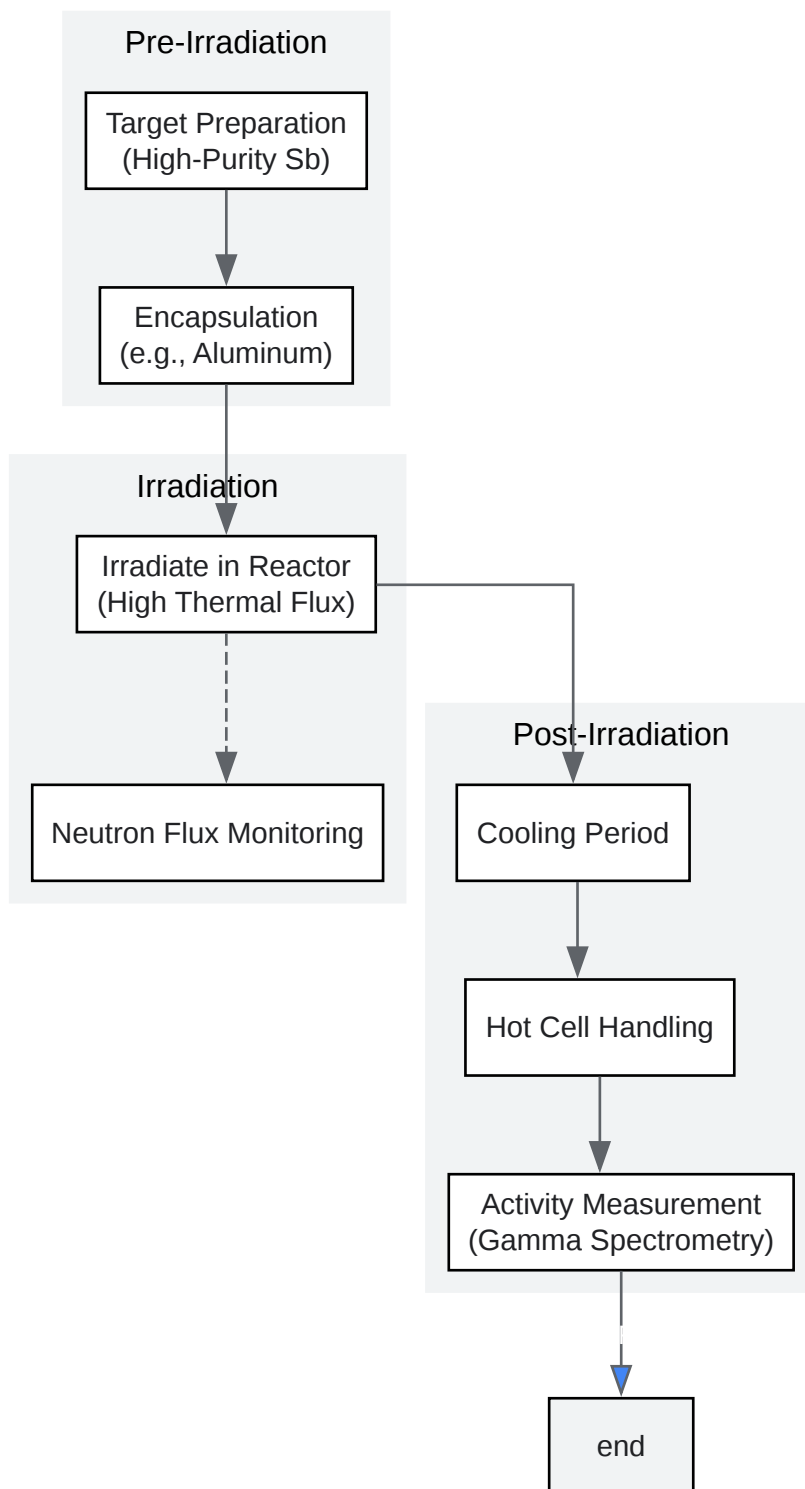
Protocol 1: Production of ^{124}Sb via Thermal Neutron Irradiation in a Nuclear Reactor

Objective: To produce a high-activity ^{124}Sb source using a nuclear reactor.

Methodology:

- Target Preparation:
 - Use high-purity (>99.9%) natural antimony metal or antimony trioxide (Sb_2O_3).[\[10\]](#)
 - For Sb metal, machine it into a suitable geometry (e.g., small rods or pellets) to minimize self-shielding.[\[9\]](#)
 - Encapsulate the antimony target in a high-purity material with a low neutron capture cross-section, such as aluminum or quartz, to contain the material during and after irradiation.
- Irradiation:
 - Place the encapsulated sample in a high thermal neutron flux position within a nuclear reactor. A flux of 10^{12} n/cm²·s or higher is desirable.[\[13\]](#)
 - Irradiate the sample for a duration calculated to achieve the desired activity. Use the activation equation, considering the neutron flux, cross-section, number of target atoms, and the half-life of ^{124}Sb .
 - Include a flux monitor (e.g., a cobalt wire) alongside the sample to accurately measure the integrated neutron flux.
- Post-Irradiation Handling:
 - Allow for a cooling period after irradiation to let short-lived isotopes decay.
 - Handle the highly radioactive sample in a shielded hot cell using remote manipulators.
- Activity Measurement:
 - Use a calibrated gamma-ray spectrometer (e.g., with a High-Purity Germanium - HPGe detector) to measure the activity of the ^{124}Sb source.

- Identify and quantify the activity based on the characteristic gamma peaks of ^{124}Sb (e.g., 1691 keV).

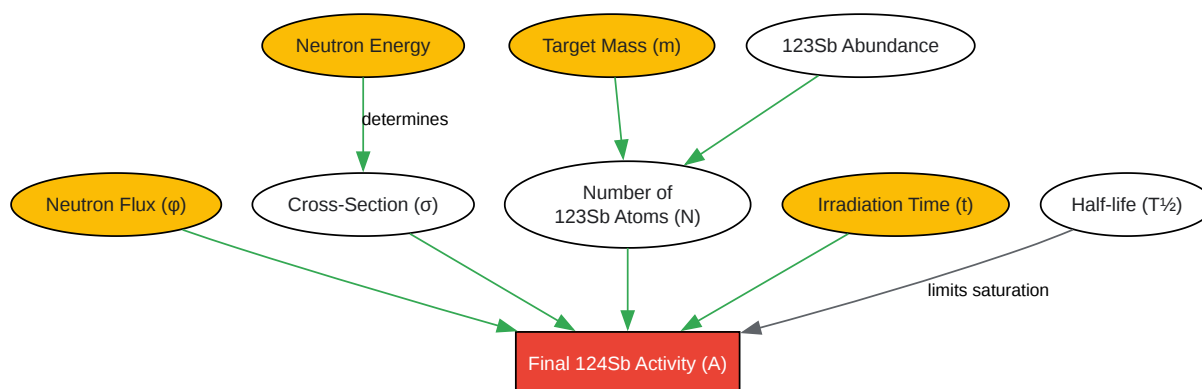


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Caption: Workflow for the production of ^{124}Sb in a nuclear reactor.

Logical Relationships in ^{124}Sb Yield Optimization

The final activity of ^{124}Sb is a function of several interdependent experimental parameters. Understanding these relationships is key to maximizing the reaction yield.

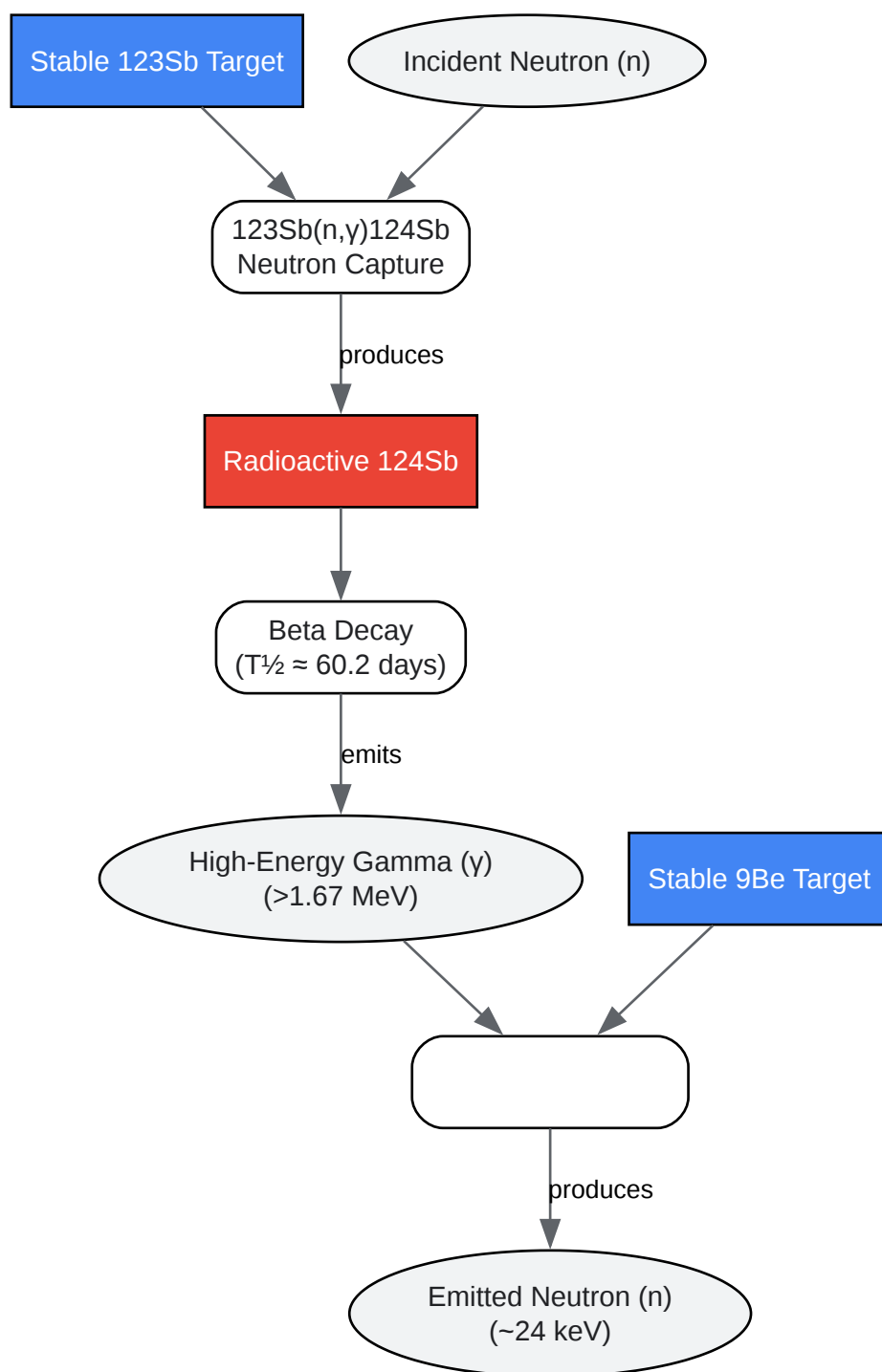


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Caption: Key factors influencing the final activity of ^{124}Sb .

The Antimony-Beryllium (Sb-Be) Photoneutron Source Cycle

The $^{123}\text{Sb}(n,\gamma)^{124}\text{Sb}$ reaction is the first step in creating a photoneutron source. The produced ^{124}Sb acts as a gamma source, which then interacts with beryllium to produce neutrons.



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Caption: The reaction sequence in an Sb-Be photoneutron source.

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References

- 1. nuclear-power.com [nuclear-power.com]
- 2. nuclear-power.com [nuclear-power.com]
- 3. sympnp.org [sympnp.org]
- 4. researchgate.net [researchgate.net]
- 5. Inhb.fr [lnhb.fr]
- 6. Standardization and half-life measurement of antimony-124 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. sympnp.org [sympnp.org]
- 9. osti.gov [osti.gov]
- 10. researchgate.net [researchgate.net]
- 11. [2302.03869] A portable and high intensity 24 keV neutron source based on ^{124}Sb - ^9Be photoneutrons and an iron filter [arxiv.org]
- 12. isotope.yerphi.am [isotope.yerphi.am]
- 13. tandfonline.com [tandfonline.com]
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